

Preparing Stock Solutions of CYP11B2-IN-2 in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: CYP11B2-IN-2

Cat. No.: B15135005

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Introduction

CYP11B2, also known as aldosterone synthase, is a critical enzyme in the renin-angiotensin-aldosterone system (RAAS). It is a cytochrome P450 enzyme located in the inner mitochondrial membrane of the zona glomerulosa cells in the adrenal cortex.[1][2][3] CYP11B2 catalyzes the final three steps in the biosynthesis of aldosterone from 11-deoxycorticosterone.[4][5] The production of aldosterone, a key mineralocorticoid, is crucial for regulating blood pressure and maintaining electrolyte and water balance.[6] Dysregulation of CYP11B2 activity and subsequent aldosterone overproduction are implicated in various cardiovascular diseases, including hypertension and heart failure, making it a significant therapeutic target.[4]

CYP11B2-IN-2 is a potent inhibitor of the CYP11B2 enzyme. This document provides detailed application notes and protocols for the preparation of **CYP11B2-IN-2** stock solutions in dimethyl sulfoxide (DMSO), a common solvent for in vitro and in vivo studies. While specific data for **CYP11B2-IN-2** is not publicly available, this protocol is based on the properties of the closely related inhibitor, CYP11B2-IN-1. Researchers should validate these recommendations for their specific batch of **CYP11B2-IN-2**.

Quantitative Data Summary

The following table summarizes the key quantitative data for CYP11B2-IN-1, which is used as a proxy for **CYP11B2-IN-2**.

Property	Value	Reference
Molecular Formula	C18H18FN3O	[7]
Molecular Weight	311.35 g/mol	[7]
CAS Number	1356479-78-1	[7]
Solubility in DMSO	100 mg/mL (321.18 mM)	[7]
Appearance	Solid (Off-white to light yellow)	[7]
Storage of Powder	-20°C for 3 years, 4°C for 2 years	[7]
Storage of Stock Solution (in DMSO)	-80°C for 6 months, -20°C for 1 month	[7]

Experimental Protocols

Materials

- **CYP11B2-IN-2** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM Stock Solution of CYP11B2-IN-2 in DMSO

- Pre-weighing Preparation: Allow the vial of **CYP11B2-IN-2** powder to equilibrate to room temperature before opening to prevent condensation of moisture.

- Weighing: Accurately weigh out 1 mg of **CYP11B2-IN-2** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Based on the molecular weight of 311.35 g/mol , add 321.18 μ L of anhydrous DMSO to the microcentrifuge tube containing the 1 mg of **CYP11B2-IN-2**.
- Dissolution: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) and sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[7]

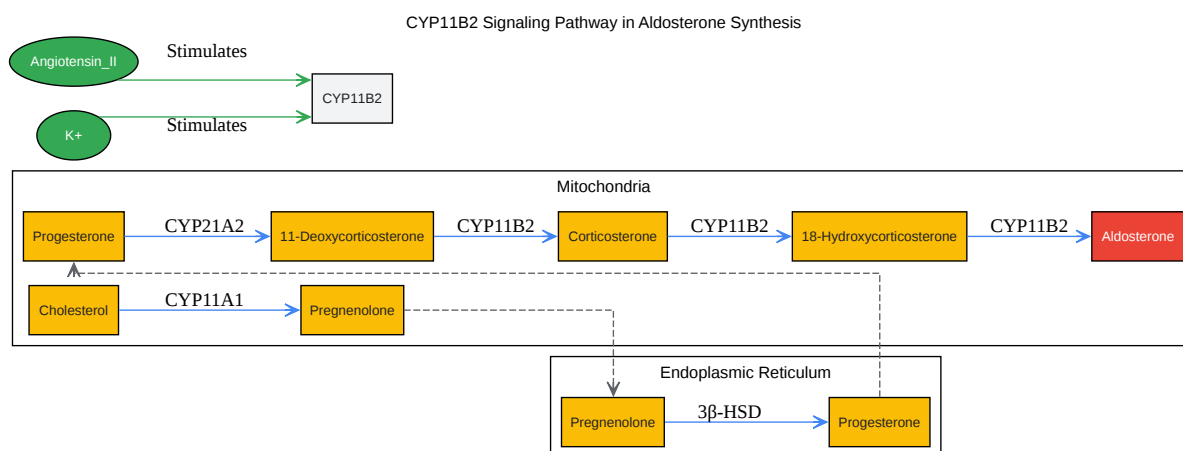
Stock Solution Preparation Table

This table provides the required mass of **CYP11B2-IN-2** and volume of DMSO to prepare stock solutions of different concentrations.

Desired Stock Concentration	Mass of CYP11B2-IN-2 (for 1 mL of stock)	Volume of DMSO to add
1 mM	0.311 mg	1 mL
5 mM	1.557 mg	1 mL
10 mM	3.114 mg	1 mL
50 mM	15.568 mg	1 mL
100 mM	31.135 mg	1 mL

Signaling Pathway and Experimental Workflow

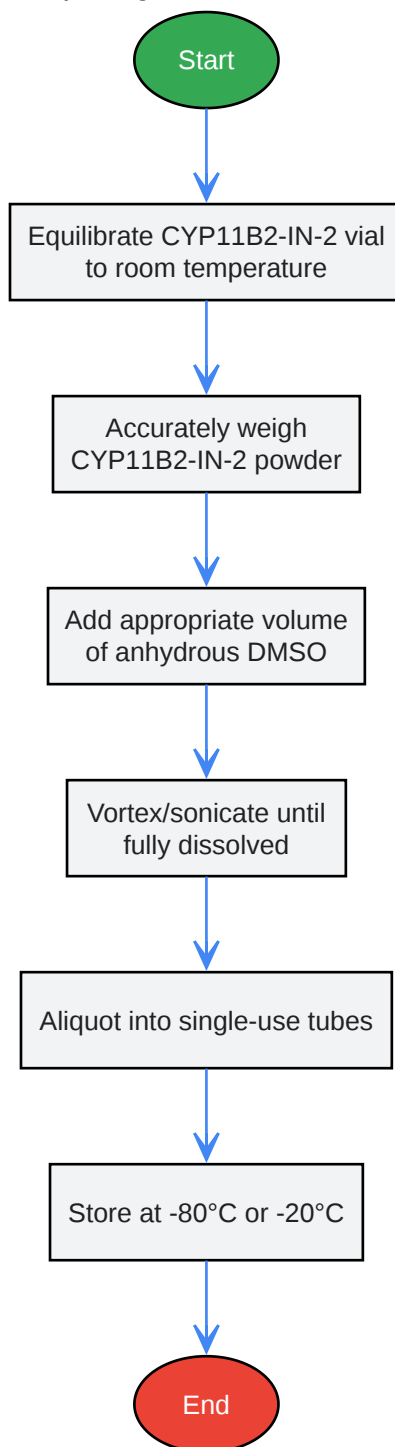
The following diagrams illustrate the aldosterone synthesis pathway and the experimental workflow for preparing **CYP11B2-IN-2** stock solutions.



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Caption: Aldosterone synthesis pathway highlighting the role of CYP11B2.

Workflow for Preparing CYP11B2-IN-2 Stock Solution



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Caption: Experimental workflow for preparing **CYP11B2-IN-2** stock solutions.

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